

What is the amino acid sequence of Syntide 2?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Syntide 2**
Cat. No.: **B8083220**

[Get Quote](#)

Syntide 2: A Technical Guide for Researchers

An In-depth Analysis of the CaMKII Substrate Peptide for Kinase Activity Assays

Syntide 2 is a well-established synthetic peptide used extensively in biochemical research as a substrate for Ca^{2+} /calmodulin-dependent protein kinase II (CaMKII).^{[1][2]} Its sequence is homologous to phosphorylation site 2 on glycogen synthase, making it a valuable tool for studying CaMKII activity and its role in cellular signaling pathways.^{[1][3]} This technical guide provides a comprehensive overview of **Syntide 2**, including its amino acid sequence, kinase specificity, and detailed protocols for its use in kinase assays.

Amino Acid Sequence of Syntide 2

The primary structure of **Syntide 2** is a 15-amino acid peptide.

- Three-Letter Code: Pro-Leu-Ala-Arg-Thr-Leu-Ser-Val-Ala-Gly-Leu-Pro-Gly-Lys-Lys^[3]
- One-Letter Code: PLARTLSVAGLPGKK^{[1][4]}

Kinase Specificity and Quantitative Data

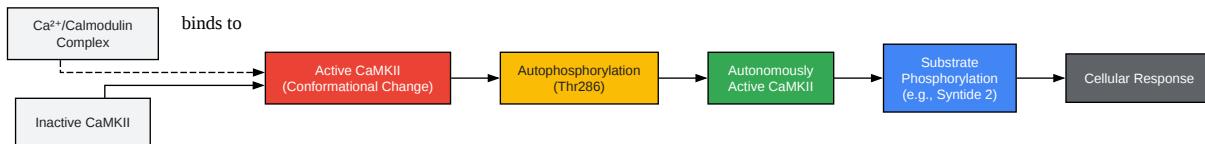
Syntide 2 is primarily recognized as a substrate by CaMKII and Protein Kinase C (PKC).^{[1][5]} It is, however, a poor substrate for phosphorylase kinase and is not phosphorylated by myosin light chain kinase.^{[5][6]} The kinetic parameters of **Syntide 2** highlight its preference for CaMKII.

Kinase	Relative Vmax/Km Ratio	Km (μM)
Ca ²⁺ /Calmodulin-dependent Protein Kinase II (CaMKII)	100	12[2][7]
Protein Kinase C (PKC)	22	Not widely reported
Phosphorylase Kinase	2	Not widely reported
Myosin Light Chain Kinase	0.5	Not widely reported

Table 1: Relative activity of various kinases with **Syntide 2** as a substrate. The Vmax/Km ratios are relative to CaMKII.[4][5][6]

Signaling Pathway

Syntide 2 is utilized to assay the activity of CaMKII, a key enzyme in cellular signaling. The activation of CaMKII is a multi-step process initiated by an increase in intracellular calcium ions.



[Click to download full resolution via product page](#)

CaMKII Activation Signaling Pathway.

Experimental Protocols

Syntide 2 is a versatile substrate for various kinase assay formats. Below are detailed methodologies for commonly performed experiments.

Radioactive CaMKII Activity Assay using [γ -³²P]ATP

This method is considered a gold standard for its high sensitivity and direct measurement of phosphate incorporation.[8]

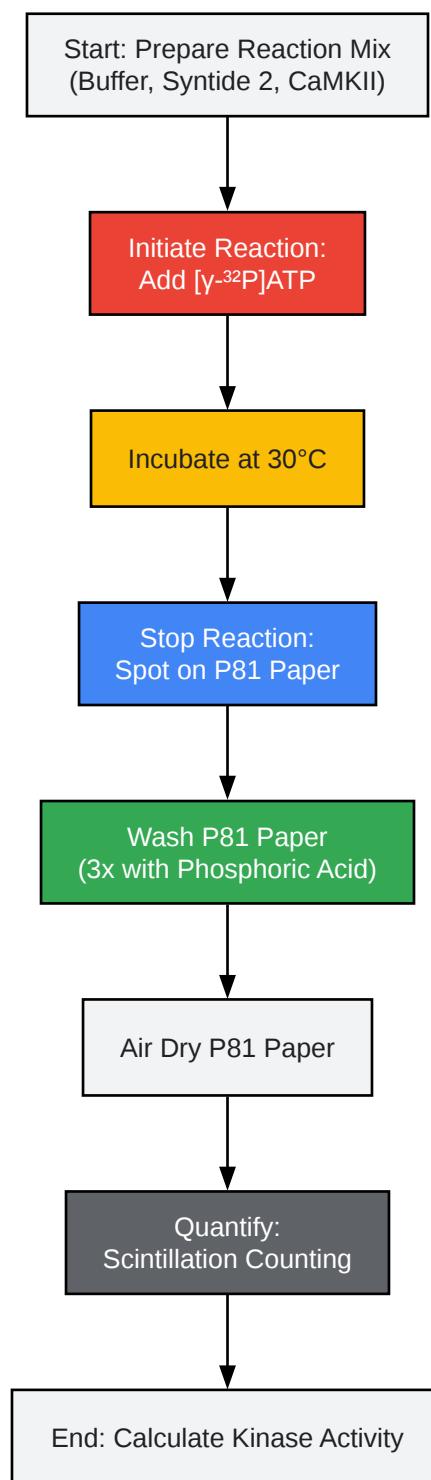
Materials:

- Purified CaMKII enzyme
- **Syntide 2** (e.g., 75 μ M final concentration)[8]
- Assay Buffer: 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM CaCl₂, 1 μ M Calmodulin, 0.1% BSA
- [γ -³²P]ATP (specific activity ~3000 Ci/mmol)
- 100 μ M ATP (non-radioactive)
- P81 phosphocellulose paper
- 75 mM Phosphoric acid
- Scintillation counter and scintillation fluid

Procedure:

- Reaction Setup: In a microcentrifuge tube, prepare the reaction mixture by combining the assay buffer, **Syntide 2**, and purified CaMKII enzyme.
- Initiate Reaction: Start the phosphorylation reaction by adding a mixture of [γ -³²P]ATP and non-radioactive ATP.
- Incubation: Incubate the reaction mixture at 30°C for a predetermined time (e.g., 10 minutes), ensuring the reaction stays within the linear range.[8]
- Stop Reaction: Terminate the reaction by spotting a portion of the reaction mixture onto P81 phosphocellulose paper.
- Washing: Immerse and agitate the P81 paper in three successive washes of 75 mM phosphoric acid for 5 minutes each to remove unincorporated [γ -³²P]ATP.
- Quantification: After air-drying the P81 paper, measure the incorporated radioactivity using a scintillation counter.[8]

- Calculate Activity: Based on the specific activity of the [γ -³²P]ATP, determine the amount of phosphate transferred to **Syntide 2**. Express the CaMKII activity as nmol of phosphate per minute per mg of enzyme.[8]



[Click to download full resolution via product page](#)

Workflow for a Radioactive Kinase Assay.

Non-Radioactive Kinase Assay (HPLC-Based)

This method offers an alternative to radiolabeling by separating the phosphorylated and non-phosphorylated peptide substrate using High-Performance Liquid Chromatography (HPLC).

Materials:

- Purified CaMKII enzyme
- **Syntide 2**
- Assay Buffer: 50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM CaCl₂, 1 μM Calmodulin[8]
- 1 mM ATP (non-radioactive)[8]
- Quenching Solution (e.g., 10% formic acid)
- HPLC system with a C18 reverse-phase column

Procedure:

- Reaction Setup: Prepare the kinase reaction as described in the radioactive assay protocol (step 1), using only non-radioactive ATP.
- Initiate and Incubate: Start the reaction by adding ATP and incubate at 30°C for the desired duration.
- Quench Reaction: Stop the reaction by adding an equal volume of the quenching solution.
- HPLC Analysis: Inject a defined volume of the quenched reaction mixture onto the C18 column.
- Separation: Elute the phosphorylated and non-phosphorylated **Syntide 2** peptides using a suitable gradient (e.g., acetonitrile in water with 0.1% trifluoroacetic acid).
- Detection and Quantification: Monitor the elution profile at a specific wavelength (e.g., 214 nm). The area under the peaks corresponding to the phosphorylated and non-

phosphorylated peptides is used to calculate the percentage of substrate conversion and, subsequently, the kinase activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Syntide 2, CaMKII Substrate - Echelon Biosciences [echelon-inc.com]
- 2. peptide.com [peptide.com]
- 3. abbiotec.com [abbiotec.com]
- 4. Syntide-2 [PLARTLSVAGLPGKK] - 5 mg [anaspec.com]
- 5. genscript.com [genscript.com]
- 6. lifetein.com [lifetein.com]
- 7. 美国GlpBio - Syntide 2 | Cas# 108334-68-5 [glpbio.cn]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [What is the amino acid sequence of Syntide 2?]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8083220#what-is-the-amino-acid-sequence-of-syntide-2>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com